

Technical Support Center: AcrB Mutations and BDM88855 Resistance

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Compound of Interest

Compound Name: BDM88855

Cat. No.: B15563310

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding AcrB mutations that confer resistance to the efflux pump inhibitor **BDM88855**.

Frequently Asked Questions (FAQs)

Q1: What is AcrB and why is it important in the context of **BDM88855**?

A1: AcrB is a major multidrug efflux pump in *Escherichia coli* and other Gram-negative bacteria. It is a component of the AcrAB-TolC tripartite system, which actively transports a wide range of antibiotics and other toxic compounds out of the bacterial cell, contributing significantly to intrinsic and acquired multidrug resistance. **BDM88855** is an efflux pump inhibitor (EPI) that specifically targets AcrB, blocking its function and thereby restoring the efficacy of antibiotics that are normally expelled by the pump.

Q2: How does **BDM88855** inhibit AcrB?

A2: **BDM88855** is an allosteric inhibitor that binds to a unique site within the transmembrane (TM) domain of the AcrB protomer. This binding site is distinct from the substrate-binding pockets in the periplasmic domain targeted by many other EPIs. By binding to the TM domain,

BDM88855 is thought to prevent the conformational changes in AcrB that are necessary for the transport of substrates, effectively locking the pump in an inactive state.[1][2]

Q3: What specific mutations in AcrB are known to confer resistance to **BDM88855**?

A3: Several point mutations in the transmembrane domain of AcrB have been identified that lead to resistance to **BDM88855** and its analogs. These include:

- S450P (Serine to Proline at position 450) in *E. coli*. [1][2][3]
- A446P (Alanine to Proline at position 446) in *E. coli*. [1][3]
- V411A (Valine to Alanine at position 411) in *E. coli*, which has been shown to eliminate the drug potentiating effect of BDM compounds. [4][5]
- V448E (Valine to Glutamic acid at position 448) in *Klebsiella pneumoniae*, located between the sites of the common *E. coli* mutations. [3]

Q4: How can I identify these mutations in my experiments?

A4: The most common method is to select for resistant mutants by plating a large population of bacteria on agar containing a combination of an antibiotic (to which the wild-type strain is susceptible in the presence of **BDM88855**) and **BDM88855**. Colonies that grow are likely to have acquired resistance. The *acrB* gene of these resistant isolates can then be sequenced to identify any mutations.

Q5: What is the expected phenotype of a **BDM88855**-resistant AcrB mutant?

A5: A **BDM88855**-resistant mutant will exhibit a reduced potentiation of antibiotic activity by **BDM88855**. This means that in the presence of **BDM88855**, the Minimum Inhibitory Concentration (MIC) of an antibiotic that is an AcrB substrate will be significantly higher for the mutant strain compared to the wild-type strain. The mutant strain's basal antibiotic susceptibility in the absence of the inhibitor should remain largely unchanged. [3]

Troubleshooting Guides

Problem 1: I am unable to select for **BDM88855**-resistant mutants.

- Possible Cause 1: Insufficient selective pressure.
 - Troubleshooting: Ensure that the concentrations of both the antibiotic and **BDM88855** are appropriate. The antibiotic concentration should be high enough to kill the wild-type strain in the presence of **BDM88855**, but not so high that it prevents the growth of any potential mutants. The **BDM88855** concentration should be optimal for inhibiting the wild-type AcrB. A checkerboard titration of both compounds can help determine the ideal concentrations for selection.
- Possible Cause 2: Low mutation frequency.
 - Troubleshooting: The spontaneous mutation rate for a specific resistance phenotype can be low. Increase the number of cells plated for selection (e.g., $>10^9$ CFU). Consider using a mutagen (e.g., UV light or a chemical mutagen) to increase the overall mutation rate, followed by selection. However, be aware that this may introduce other, off-target mutations.
- Possible Cause 3: The combination of antibiotic and **BDM88855** is bactericidal even for potential mutants.
 - Troubleshooting: Try using a different antibiotic that is also a substrate of AcrB. Some antibiotic-inhibitor combinations may be too potent to allow for the outgrowth of resistant mutants.

Problem 2: My sequenced *acrB* gene from a resistant isolate does not have any of the known mutations.

- Possible Cause 1: A novel mutation in *acrB*.
 - Troubleshooting: Carefully analyze the entire *acrB* sequence for any amino acid changes, not just the previously identified ones. The mutation could be in a different part of the protein that also affects **BDM88855** binding or the conformational changes of the pump.
- Possible Cause 2: Mutation in a different gene.
 - Troubleshooting: Resistance to an EPI can sometimes arise from mutations in genes other than the direct target. For example, mutations in regulatory genes that lead to very high

levels of AcrB overexpression might overcome the inhibitory effect of **BDM88855**.

Consider whole-genome sequencing of the resistant isolate to identify mutations in other relevant genes (e.g., *marR*, *soxS*, *rob*, *ramA*).

- Possible Cause 3: A non-efflux-mediated resistance mechanism.
 - Troubleshooting: The selected mutant may have developed resistance to the specific antibiotic used for selection through a mechanism independent of AcrB, such as target modification or enzymatic inactivation of the antibiotic. To check for this, test the susceptibility of the mutant to other, structurally unrelated antibiotics that are also substrates of AcrB. If the resistance is specific to the selecting antibiotic, it is likely not due to a change in AcrB function.

Quantitative Data

The following table summarizes the effect of AcrB mutations on the efficacy of **BDM88855**. The data shows the Minimum Inhibitory Concentrations (MICs) of various antibiotics against wild-type and mutant strains in the presence and absence of **BDM88855.HCl**.

Table 1: MIC ($\mu\text{g/mL}$) of Selected Antibiotics for *E. coli* Strains with and without **BDM88855.HCl**

Antibiotic	Wild-Type <i>E. coli</i>	Wild-Type <i>E. coli</i> + 100 μM BDM88855.HCl	<i>E. coli</i> ΔacrAB	<i>E. coli</i> AcrB S450P + 100 μM BDM88855.HCl
Pyridomycin	5.6 ± 1.0	0.78	0.78	>50
Oxacillin	50	0.78	0.78	>50
Ciprofloxacin	0.052 ± 0.014	0.013 ± 0.004	0.012 ± 0.0047	0.052
Tetracycline	0.75 ± 0.25	0.25	0.42 ± 0.18	0.75
Erythromycin	100	0.78	0.78	>50

Data extracted from Plé et al., 2022.[3]

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

This protocol is a standard method for determining the MIC of an antibiotic in the presence and absence of an efflux pump inhibitor like **BDM88855**.

Materials:

- Sterile 96-well microtiter plates
- Bacterial culture in logarithmic growth phase
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Stock solutions of antibiotic and **BDM88855**
- Multichannel pipette

Procedure:

- Prepare Antibiotic Dilutions: a. In a 96-well plate, add 50 μ L of CAMHB to all wells. b. In the first column of wells, add an additional 50 μ L of the antibiotic stock solution (at 2x the highest desired final concentration). c. Perform a 2-fold serial dilution by transferring 50 μ L from the first column to the second, mixing well, and repeating this process across the plate to the tenth column. Discard 50 μ L from the tenth column. The 11th column will serve as a growth control (no antibiotic), and the 12th column as a sterility control (no bacteria).
- Add Efflux Pump Inhibitor (if applicable): a. To the wells of a plate designated for inhibitor testing, add a fixed concentration of **BDM88855** to each well (except the sterility control) to achieve the desired final concentration.
- Prepare Bacterial Inoculum: a. Dilute the logarithmic phase bacterial culture in CAMHB to a final concentration of approximately 5×10^5 CFU/mL.
- Inoculate the Plate: a. Add 50 μ L of the bacterial inoculum to each well (except the sterility control wells). The final volume in each well will be 100 μ L.

- Incubation: a. Cover the plate and incubate at 37°C for 16-20 hours.
- Determine MIC: a. The MIC is the lowest concentration of the antibiotic at which there is no visible growth of bacteria. This can be assessed visually or by using a plate reader to measure optical density at 600 nm.

Site-Directed Mutagenesis of *acrB* using QuikChange Method

This protocol describes the introduction of a point mutation into the *acrB* gene cloned into a plasmid vector.

Materials:

- Plasmid DNA containing the wild-type *acrB* gene
- Two complementary mutagenic primers containing the desired mutation
- High-fidelity DNA polymerase (e.g., PfuUltra)
- dNTPs
- DpnI restriction enzyme
- Competent *E. coli* cells for transformation

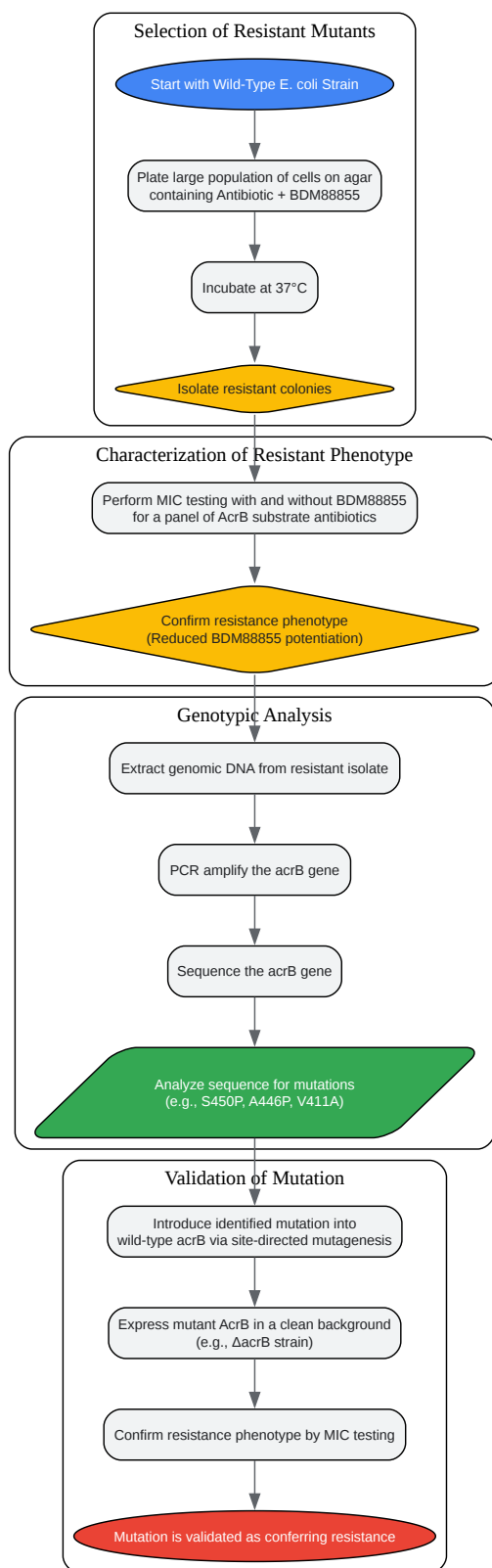
Procedure:

- Primer Design: Design two complementary oligonucleotide primers, 25-45 bases in length, containing the desired mutation flanked by unmodified nucleotide sequence.
- PCR Amplification: a. Set up a PCR reaction containing the plasmid template, mutagenic primers, dNTPs, and high-fidelity DNA polymerase. b. Perform thermal cycling to amplify the entire plasmid. Use a low number of cycles (12-18) to prevent the accumulation of secondary mutations.
- DpnI Digestion: a. Add DpnI restriction enzyme directly to the amplification reaction. b. Incubate at 37°C for 1-2 hours. DpnI specifically digests the methylated parental DNA

template, leaving the newly synthesized, unmethylated, mutated plasmid intact.

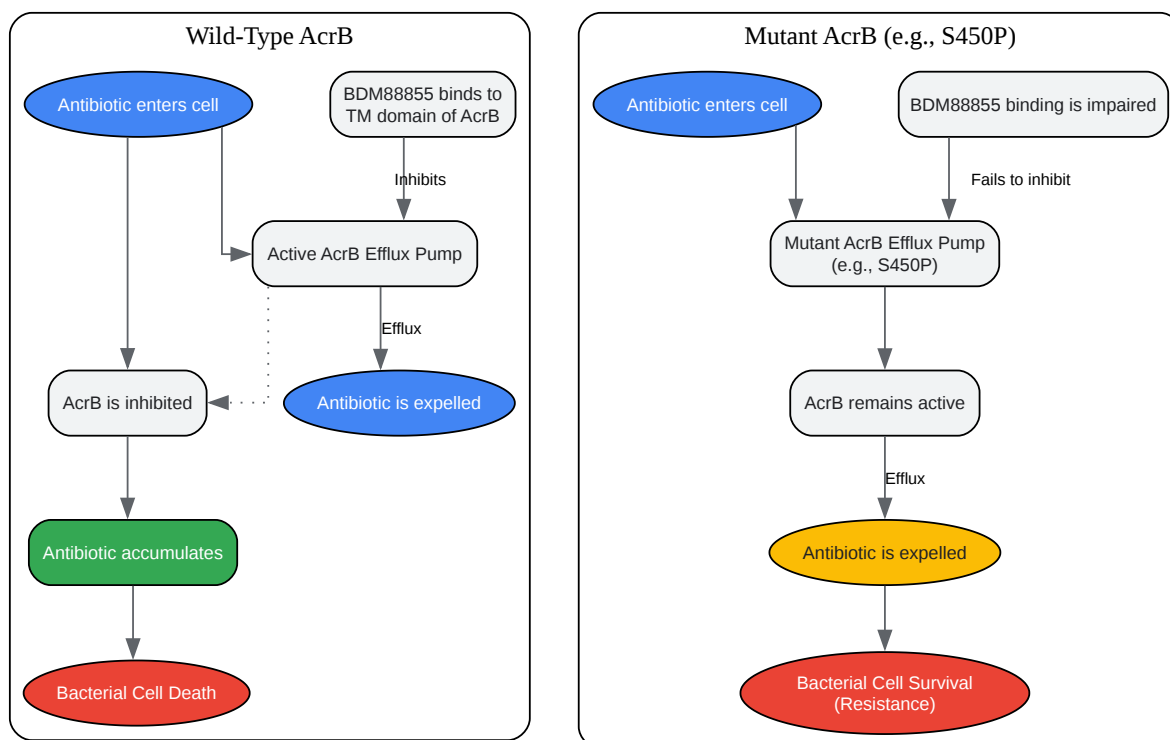
- Transformation: a. Transform competent E. coli cells with the DpnI-treated plasmid DNA. b. Plate the transformed cells on an appropriate antibiotic selection plate and incubate overnight at 37°C.
- Verification: a. Select several colonies and isolate the plasmid DNA. b. Sequence the *acrB* gene to confirm the presence of the desired mutation and the absence of any unintended mutations.

Visualizations



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Caption: Workflow for identifying and validating AcrB mutations that confer resistance to **BDM88855**.



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Caption: Logical relationship of **BDM88855** action on wild-type vs. mutant AcrB.

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References

- [1. ProtocolsQuickChange < Lab < TWiki \[barricklab.org\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Pyridylpiperazine-based allosteric inhibitors of RND-type multidrug efflux pumps - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Comparative reassessment of AcrB efflux inhibitors reveals differential impact of specific pump mutations on the activity of potent compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Comparative reassessment of AcrB efflux inhibitors reveals differential impact of specific pump mutations on the activity of potent compounds - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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